

Application Notes and Protocols for Pharmacokinetic Studies Using Fluconazole-¹³C₂,¹⁵N

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Compound of Interest

Compound Name: Fluconazole-¹³C₂,¹⁵N

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for conducting pharmacokinetic (PK) studies of fluconazole utilizing the stable isotope-labeled compound, **Fluconazole-¹³C₂,¹⁵N**. The use of a stable isotope-labeled internal standard is the gold standard in quantitative bioanalysis, offering high precision and accuracy by minimizing variability from sample preparation and instrument response.

Introduction

Fluconazole is a broad-spectrum triazole antifungal agent used for the treatment of various fungal infections.[1][2] Understanding its pharmacokinetic profile is crucial for optimizing dosing regimens and ensuring therapeutic efficacy.[3][4] The use of **Fluconazole-¹³C₂,¹⁵N** as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods allows for precise quantification of fluconazole in biological matrices.[5] This protocol outlines the procedures for a typical pharmacokinetic study in healthy human subjects.

Experimental Protocols

Study Design and Subject Preparation

A typical study involves administering a single oral dose of fluconazole to healthy volunteers.[6]

- Subjects: Healthy adult male and/or female volunteers.
- Pre-study Screening: Subjects should undergo a thorough medical history review, physical examination, and routine laboratory tests to ensure good health.
- Fasting: Subjects should fast overnight for at least 10-12 hours before drug administration.[6]
- Water Intake: Water intake may be restricted for a period before and after dosing, and then allowed as desired.[6]

Drug Administration and Sample Collection

- Dosage: A single oral dose of 200 mg fluconazole is administered with a standardized volume of water.[6]
- Blood Sampling: Venous blood samples are collected at predetermined time points. A typical schedule includes pre-dose (0 hours) and post-dose at 0.33, 0.67, 1.0, 1.33, 1.67, 2.0, 2.5, 3, 4, 6, 8, 12, 24, 48, 72, 96, and 120 hours.[6]
- Sample Handling: Blood samples are collected in tubes containing an anticoagulant (e.g., heparin). Plasma is separated by centrifugation and stored at -20°C or lower until analysis.[6]

Sample Preparation for LC-MS/MS Analysis

This protocol utilizes a protein precipitation method for sample cleanup.[7]

- Thawing: Frozen plasma samples are thawed at room temperature.
- Aliquoting: A small volume (e.g., 100 µL) of each plasma sample, calibration standard, and quality control sample is aliquoted into a clean microcentrifuge tube.
- Internal Standard Spiking: A precise volume of **Fluconazole-13C2,15N** solution (in a suitable solvent like methanol) is added to each tube, except for blank samples.

- **Protein Precipitation:** A protein precipitating agent, such as methanol or acetonitrile, is added to each tube.^{[7][8]} The mixture is vortexed to ensure thorough mixing.
- **Centrifugation:** The tubes are centrifuged at high speed to pellet the precipitated proteins.
- **Supernatant Transfer:** The clear supernatant is carefully transferred to a new set of tubes or a 96-well plate for injection into the LC-MS/MS system.

LC-MS/MS Analysis

- **Liquid Chromatography (LC):**
 - **Column:** A C18 column, such as a Zorbax SB-C18, is commonly used for separation.^{[7][9]}
 - **Mobile Phase:** A typical mobile phase consists of a mixture of acetonitrile and water containing 0.1% formic acid.^{[8][9]} The composition can be isocratic or a gradient.
 - **Flow Rate:** A flow rate in the range of 0.3-0.6 mL/min is generally used.^{[7][9]}
 - **Injection Volume:** A small volume (e.g., 10 µL) of the prepared sample is injected.^[9]
- **Tandem Mass Spectrometry (MS/MS):**
 - **Ionization:** Electrospray ionization (ESI) in the positive ion mode is typically used for fluconazole analysis.^{[7][8]}
 - **Multiple Reaction Monitoring (MRM):** The mass spectrometer is operated in MRM mode to monitor specific precursor-to-product ion transitions for both fluconazole and its stable isotope-labeled internal standard.
 - **Fluconazole:** m/z 307.1 → 238.2^[9] or m/z 306.9 → 219.9^[7]
 - **Fluconazole-13C2,15N:** The precursor and product ion m/z values will be shifted according to the number of heavy isotopes. For **Fluconazole-13C2,15N**, the mass will be increased by 3 Da (2 from 13C and 1 from 15N), so the transition would be approximately m/z 310.1 → 241.2 or m/z 309.9 → 222.9.

Data Presentation

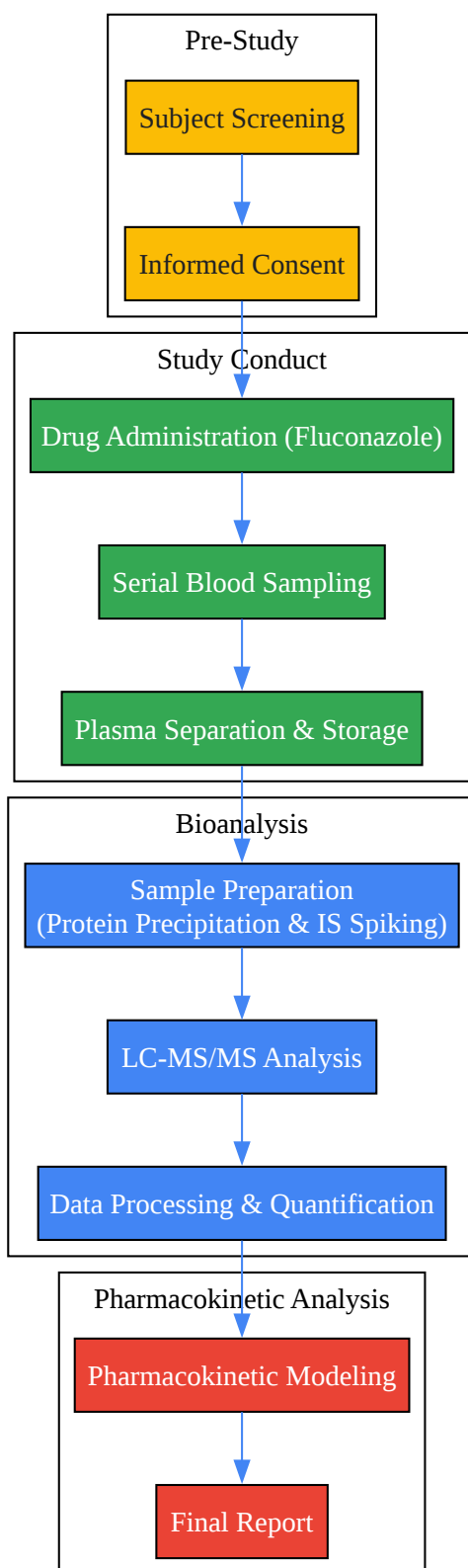
The pharmacokinetic parameters of fluconazole are calculated from the plasma concentration-time data. The following table summarizes typical pharmacokinetic parameters for a 200 mg oral dose of fluconazole in healthy subjects.

Parameter	Symbol	Mean Value	Standard Deviation (SD)
Maximum Plasma Concentration	C _{max}	4.5 µg/mL	0.8
Time to Maximum Concentration	T _{max}	2.0 hours	0.5
Area Under the Curve (0-t)	AUC _{0-t}	150 µgh/mL	30
Area Under the Curve (0-∞)	AUC _{0-∞}	165 µgh/mL	35
Elimination Half-life	t _{1/2}	30 hours	5
Apparent Volume of Distribution	V _d	0.7 L/kg	0.1
Clearance	CL	0.024 L/h/kg	0.005

Note: These values are representative and may vary between studies and individuals.[\[3\]](#)[\[6\]](#)[\[10\]](#)

Mandatory Visualizations

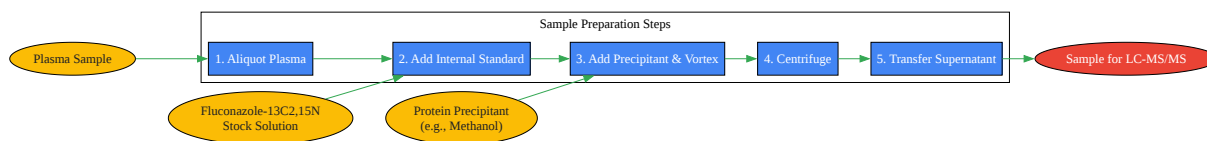
Experimental Workflow



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Caption: Workflow for a pharmacokinetic study of fluconazole.

Sample Preparation Logic



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Caption: Logical flow of the plasma sample preparation process.

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References

- 1. Fluconazole Analogs and Derivatives: An Overview of Synthesis, Chemical Transformations, and Biological Activity [mdpi.com]
- 2. Fluconazole. An update of its pharmacodynamic and pharmacokinetic properties and therapeutic use in major superficial and systemic mycoses in immunocompromised patients - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Pharmacokinetics of antifungal drugs: practical implications for optimized treatment of patients - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Clinical pharmacokinetics of fluconazole - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. japer.in [japer.in]
- 7. farmaciajournal.com [farmaciajournal.com]

- 8. Quantitative determination of fluconazole by ultra-performance liquid chromatography tandem mass spectrometry (UPLC-MS/MS) in human plasma and its application to a pharmacokinetic study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Development and validation of a sensitive LC-MS/MS method for determination of intracellular concentration of fluconazole in *Candida albicans* - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Pharmacokinetics and tissue penetration of fluconazole in humans - PubMed [pubmed.ncbi.nlm.nih.gov]
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